

# Essential Safety and Operational Guide for Handling Triethyl 2-phosphonobutyrates

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## Compound of Interest

Compound Name: Triethyl 2-phosphonobutyrates

Cat. No.: B091414

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This document provides critical safety protocols and logistical information for the handling and disposal of **Triethyl 2-phosphonobutyrates** (CAS RN: 17145-91-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Immediate Safety Concerns & Personal Protective Equipment (PPE)

**Triethyl 2-phosphonobutyrates** is classified as a warning-level hazard, causing skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> It is imperative to use appropriate personal protective equipment (PPE) to prevent exposure.

Required Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.<sup>[4]</sup>
- Skin Protection:
  - Gloves: Wear chemically impervious gloves, such as nitrile or PVC, of elbow length.<sup>[5]</sup>

- Protective Clothing: A lab coat or chemical-resistant coveralls are necessary to prevent skin contact.<sup>[5][6]</sup> For tasks with a high risk of splashing, a waterproof apron should be worn over coveralls.<sup>[5]</sup>
- Respiratory Protection: In areas with inadequate ventilation or when vapors may be present, use a NIOSH-approved respirator with an appropriate filter, such as a type ABEK (EN14387) respirator filter.<sup>[1]</sup> A dust mask (type N95) may also be suitable in certain situations.<sup>[2]</sup>
- Footwear: Closed-toe shoes are mandatory. For extensive handling or spill cleanup, chemical-resistant shoe covers are recommended.<sup>[6]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **Triethyl 2-phosphonobutyrates** for easy reference.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>21</sub> O <sub>5</sub> P	<sup>[1][7]</sup>
Molecular Weight	252.24 g/mol	<sup>[1][3][7]</sup>
Boiling Point	152-154 °C at 14 mmHg	<sup>[1][2]</sup>
Density	1.064 g/mL at 25 °C	<sup>[1][2]</sup>
Flash Point	113 °C (235.4 °F) - closed cup	<sup>[1][2]</sup>
Refractive Index	n <sub>20/D</sub> 1.432	<sup>[1][2]</sup>

## Operational and Disposal Plans

### Handling and Storage Procedures

Handling:

- Ventilation: Always handle **Triethyl 2-phosphonobutyrates** in a well-ventilated area, preferably within a chemical fume hood.<sup>[8]</sup>

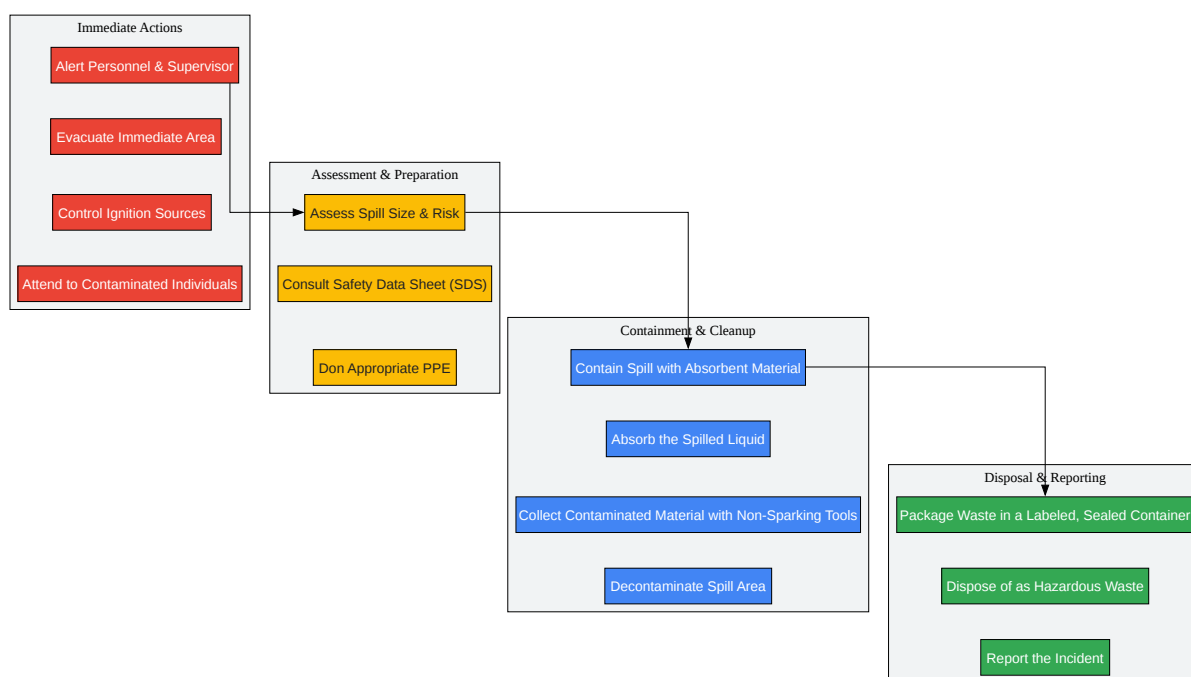
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing. Do not breathe vapors or mists.[4][8]
- **Grounding:** To prevent static discharge, ground and bond containers and receiving equipment, especially when transferring large quantities.[4][9] Use only non-sparking tools.[4][9]
- **Hygiene:** Wash hands thoroughly after handling the chemical.[8] Do not eat, drink, or smoke in the work area.[10]

#### Storage:

- **Container:** Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[4][8]
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, strong bases, and halogens.[9]
- **Flammability:** This is a combustible liquid; store in an area designated for flammable materials, away from heat, sparks, and open flames.[1][4][9]

## Chemical Spill Response Workflow

In the event of a spill, follow the procedural workflow outlined below. This workflow is designed for minor laboratory spills that can be managed by trained personnel. For major spills, evacuate the area and contact emergency services.



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Caption: Workflow for handling a chemical spill of **Triethyl 2-phosphonobutyrate**.

## First Aid Measures

Immediate medical attention is crucial in case of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do.[11] Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and shoes immediately.[8] Flush the affected skin with large amounts of water for at least 15 minutes.[8] Get medical aid if irritation develops or persists.[8]
- **Inhalation:** Move the victim to fresh air immediately.[8] If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration.[8] Seek medical attention.
- **Ingestion:** Do NOT induce vomiting.[4] If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[8] Never give anything by mouth to an unconscious person.[8] Call a physician or poison control center immediately.

## Disposal Plan

All waste materials, including contaminated absorbents, PPE, and empty containers, must be treated as hazardous waste.

- **Collection:** Collect spill cleanup materials in a suitable, closed, and properly labeled container to await disposal.[9][12][13]
- **Disposal:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[4][9] Do not dispose of it in the sewer system.[14] Contact a licensed professional waste disposal service to arrange for pickup and disposal.

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## References

- 1. 2-磷酸丁酸三乙酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Triethyl 2-phosphonobutyrate 98 17145-91-4 [sigmaaldrich.com]
- 3. Triethyl 2-phosphonobutyrate | C10H21O5P | CID 229053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. Pesticide use and personal protective equipment [health.vic.gov.au]
- 6. Emergency department personal protective equipment requirements following out-of-hospital chemical biological or radiological events in Australasia - PMC [pmc.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. fishersci.com [fishersci.com]
- 10. gelest.com [gelest.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. ehs.utk.edu [ehs.utk.edu]
- 13. ehs.princeton.edu [ehs.princeton.edu]
- 14. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
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